

8-Methylnona-1,7-dien-5-yne spectroscopic data (NMR, mass spec, IR)

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Compound of Interest

Compound Name: 8-Methylnona-1,7-dien-5-yne

Cat. No.: B15430823

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Spectroscopic Data Elusive for 8-Methylnona-1,7-dien-5-yne

A comprehensive search for spectroscopic data—including Nuclear Magnetic Resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopy—for the compound **8-Methylnona-1,7-dien-5-yne** has yielded no specific experimental results. Publicly accessible chemical databases and scientific literature do not appear to contain the requested spectral information or detailed experimental protocols for the synthesis and characterization of this particular molecule.

While the compound is indexed in chemical databases such as PubChem, with a listed molecular formula of $C_{10}H_{14}$ and a molecular weight of 134.22 g/mol, the crucial experimental data that would allow for its unambiguous identification and characterization is not provided.^[1] Searches for 1H NMR, ^{13}C NMR, mass spectra, and IR absorption data, as well as for synthetic procedures, have failed to locate any specific information for **8-Methylnona-1,7-dien-5-yne**.

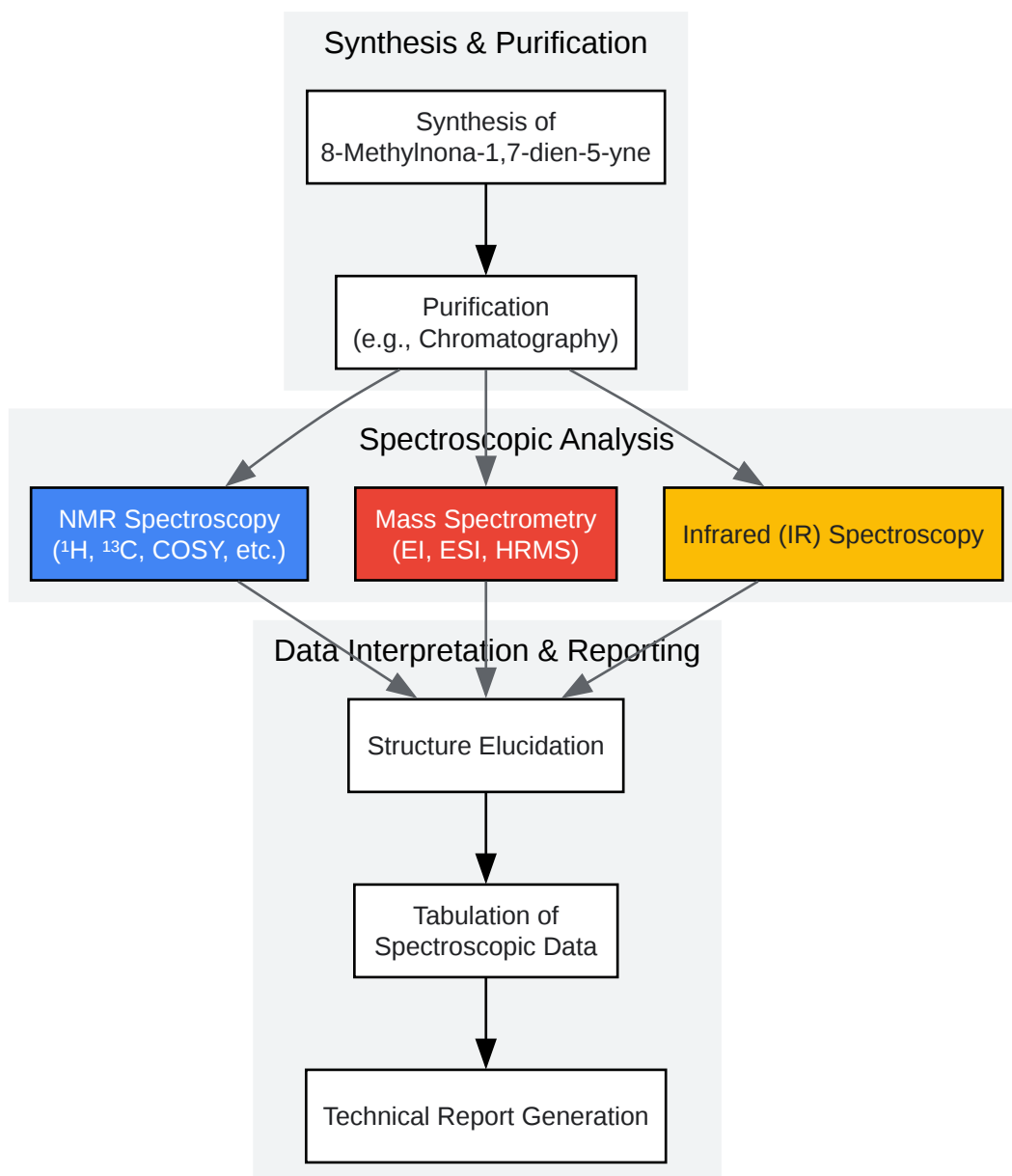
Consequently, the creation of a detailed technical guide or whitepaper with quantitative data tables and specific experimental methodologies for this compound is not possible at this time. Further, the generation of a meaningful experimental workflow diagram using Graphviz is precluded by the absence of established protocols.

For researchers, scientists, and drug development professionals interested in this molecule, the lack of available data suggests that it may be a novel compound or one that has not been

extensively studied or reported in the accessible scientific literature. Any research involving **8-Methylnona-1,7-dien-5-yne** would likely require its de novo synthesis and subsequent comprehensive spectroscopic analysis to establish its chemical identity and properties.

Below is a generalized workflow that would typically be followed for the spectroscopic characterization of a newly synthesized compound, presented as a conceptual illustration.

Conceptual Spectroscopic Analysis Workflow



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Caption: Conceptual workflow for the synthesis and spectroscopic analysis of a chemical compound.

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References

- 1. 8-Methylnona-1,7-dien-5-yne | C₁₀H₁₄ | CID 13214145 - PubChem [pubchem.ncbi.nlm.nih.gov]
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